

Application Notes & Protocol: Standard Operating Procedure for Cabotegravir-d5 Stock Solution

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Compound of Interest

Compound Name: Cabotegravir-d5

Cat. No.: B10820234

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed standard operating procedure (SOP) for the preparation, storage, and handling of **Cabotegravir-d5** stock solutions. **Cabotegravir-d5** is the deuterated form of Cabotegravir, an HIV-1 integrase strand transfer inhibitor. It is primarily utilized as a stable, isotopically labeled internal standard for the accurate quantification of Cabotegravir in biological matrices using gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} Adherence to this protocol is crucial for ensuring the accuracy, precision, and reproducibility of analytical results.

Compound Data and Storage

Proper handling and storage of **Cabotegravir-d5** are essential to maintain its integrity and stability. The following tables summarize key quantitative data and recommended storage conditions.

Table 1: **Cabotegravir-d5** Compound Information

| Parameter | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | (3S,11aR)-N-[(2,4-difluorophenyl)methyl]-2,3,5,7,11,11a-hexahydro-6-hydroxy-3-methyl-d3-5,7-dioxo-oxazolo[3,2-a]pyrido[1,2-d]pyrazine-2,2-d2-8-carboxamide | [1] |
| CAS Number | 2750534-77-9 | [1][2] |
| Molecular Formula | C ₁₉ H ₁₂ D ₅ F ₂ N ₃ O ₅ | [1][2] |
| Molecular Weight | 410.4 g/mol | [1][2] |
| Physical Form | Solid | [1] |
| Deuterated Purity | ≥99% (d ₁ -d ₅) | [1] |

Table 2: Solubility and Recommended Storage Conditions

| Form | Solvent(s) | Storage Temperature | Shelf Life & Stability | Reference |
|----------------|---|---------------------|--|-----------|
| Solid | N/A | -20°C | ≥ 4 years | [1] |
| Stock Solution | DMSO, Methanol | -20°C | Use within 1 month. Avoid repeated freeze-thaw cycles. | [1][2] |
| -80°C | Use within 6 months. Avoid repeated freeze-thaw cycles. | [2] | | |

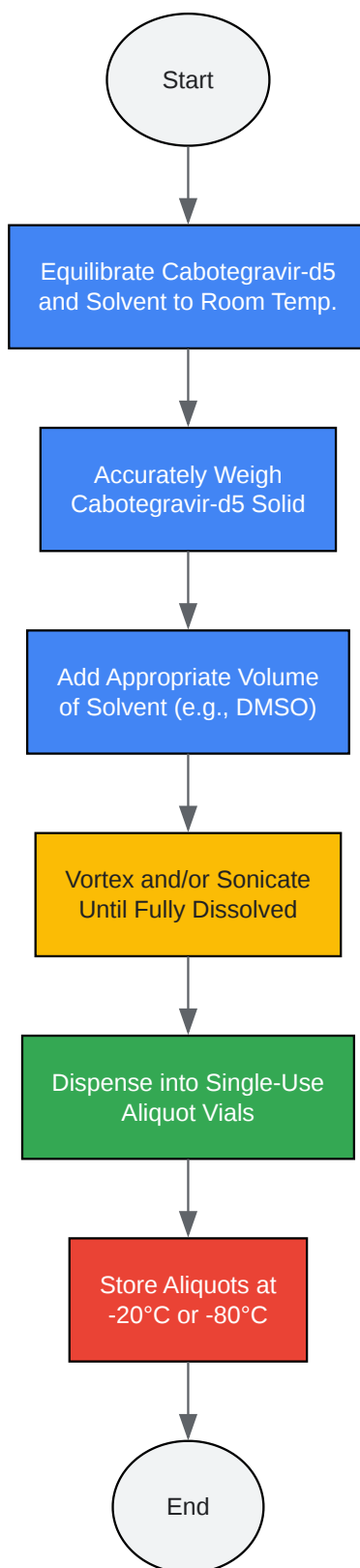
Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 1 mg/mL primary stock solution of **Cabotegravir-d5**. Concentrations can be adjusted as required by the specific analytical method.

2.1 Materials and Equipment

- **Cabotegravir-d5** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), LC-MS grade or equivalent
- Analytical balance (readable to at least 0.01 mg)
- Amber glass vial or microcentrifuge tube
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Freezer (-20°C or -80°C) for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

2.2 Preparation Workflow



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Caption: Workflow for preparing **Cabotegravir-d5** stock solution.

2.3 Step-by-Step Procedure

- Preparation: Allow the container of **Cabotegravir-d5** solid and the solvent (DMSO) to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a clean, dry amber vial on the analytical balance. Carefully weigh the desired amount of **Cabotegravir-d5** solid into the vial. For example, for a 1 mg/mL solution, weigh 1 mg of the powder.
- Dissolution: a. Add the calculated volume of DMSO to the vial containing the **Cabotegravir-d5** powder. For the 1 mg weighed in the previous step, add 1.0 mL of DMSO. b. Securely cap the vial and vortex thoroughly for at least 1-2 minutes to facilitate dissolution. c. Visually inspect the solution to ensure no solid particles remain. If needed, place the vial in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.^[2] For compounds with challenging solubility, warming the solution to 37°C may also aid the process.^[2]
- Aliquoting and Storage: a. To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in properly labeled, low-binding microcentrifuge tubes.^[2] b. Store the aliquots in a freezer at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]

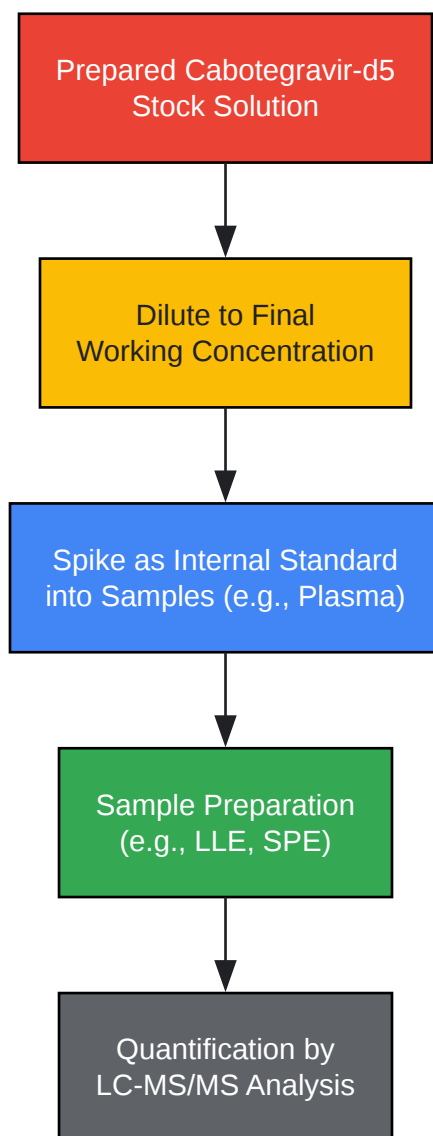
2.4 Preparation of Working Solutions

Working solutions are prepared by diluting the primary stock solution to a final concentration suitable for spiking into analytical samples.

- Remove one aliquot of the primary stock solution from the freezer and allow it to thaw completely at room temperature.
- Vortex the thawed stock solution gently to ensure homogeneity.
- Perform serial dilutions using the appropriate solvent (often matching the initial mobile phase of the LC method, such as a mixture of acetonitrile and water, or as specified by the validated method) to achieve the desired final concentration. For example, some LC-MS/MS methods may require an internal standard working concentration in the range of 50 ng/mL to 7100 ng/mL.^{[3][4]}

Application in Analytical Workflow

The prepared **Cabotegravir-d5** working solution serves as the internal standard (IS) in quantitative bioanalysis. Its consistent addition to calibration standards, quality control samples, and unknown study samples allows for the correction of variability during sample processing and analysis.



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Caption: Logical flow of using **Cabotegravir-d5** in bioanalysis.

Safety and Handling Precautions

- **Cabotegravir-d5** is intended for research use only and is not for human or veterinary use.^[1]
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, to avoid direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information prior to use.

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